

The Impact of UNC6934 on the Nucleolar Localization of NSD2: A Technical Guide

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Compound of Interest					
Compound Name:	UNC6934				
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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the chemical probe **UNC6934** and its specific effect on the subcellular localization of the Nuclear Receptor Binding SET Domain Protein 2 (NSD2), also known as MMSET or WHSC1. **UNC6934** acts as a potent and selective antagonist of the N-terminal PWWP (PWWP1) domain of NSD2, a critical "reader" domain that recognizes dimethylated lysine 36 on histone H3 (H3K36me2). By disrupting the interaction between NSD2-PWWP1 and H3K36me2-marked nucleosomes, **UNC6934** induces a significant relocalization of NSD2 from the nucleoplasm to the nucleolus. This document summarizes the quantitative data from key studies, presents detailed experimental protocols for reproducing these findings, and provides visual diagrams of the underlying mechanisms and experimental workflows.

Introduction to NSD2 and UNC6934

NSD2 is a histone methyltransferase that plays a crucial role in gene regulation by catalyzing the dimethylation of H3K36.[1][2][3] This epigenetic mark is generally associated with active gene transcription.[1][2] NSD2 possesses multiple functional domains, including a catalytic SET domain and several chromatin "reader" domains, such as two PWWP domains and five PHD fingers, which facilitate its interaction with chromatin. The N-terminal PWWP1 domain specifically recognizes and binds to H3K36me2, anchoring NSD2 to its sites of action on chromatin.



UNC6934 is a first-in-class chemical probe developed to selectively target the NSD2-PWWP1 domain. It competitively binds to the aromatic cage of the PWWP1 domain, thereby preventing its engagement with H3K36me2 on nucleosomes. This targeted disruption of a key chromatin tethering mechanism leads to a striking phenotype: the accumulation of NSD2 within the nucleolus. This effect phenocopies the localization patterns observed for NSD2 isoforms that lack the PWWP1 domain, such as those resulting from t(4;14) translocations in multiple myeloma.

Quantitative Analysis of UNC6934's Effect on NSD2

UNC6934 has been demonstrated to potently and selectively induce the nucleolar localization of NSD2. The following tables summarize the key quantitative data from published studies.



Parameter	Value	Assay	Notes	Reference
Binding Affinity (Kd)	80 ± 18 nM	Surface Plasmon Resonance (SPR)	Binding of UNC6934 to NSD2-PWWP1.	
91 ± 8 nM	Isothermal Titration Calorimetry (ITC)	Binding of UNC6934 to NSD2-PWWP1.		
In Vitro Inhibition (IC50)	78 ± 29 nM	AlphaScreen	Disruption of full-length NSD2 binding to H3K36me2 nucleosomes (in the presence of salmon sperm DNA).	
104 ± 13 nM	AlphaScreen	Disruption of NSD2-PWWP1 binding to H3K36me2 nucleosomes.		_
Cellular Target Engagement (IC50)	1.09 ± 0.23 μM	NanoBRET Assay (U2OS cells)	Disruption of the NSD2-PWWP1 and H3K36me2 interaction in live cells.	
1.23 ± 0.25 μM	NanoBRET Assay	Disruption of the NSD2-PWWP1 and histone H3.3 interaction in cells.		_

Table 1: In Vitro and Cellular Potency of UNC6934



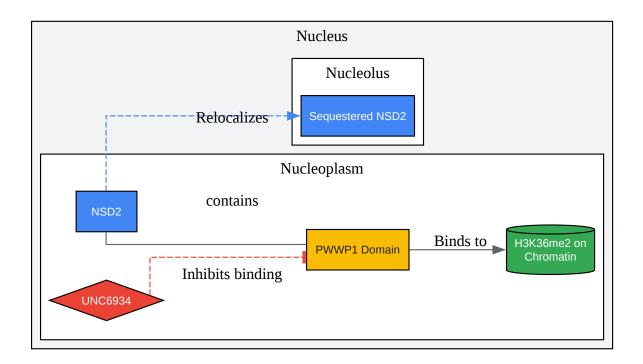
Cell Line	UNC6934 Concentration	Treatment Duration	Observed Effect on NSD2 Localization	Reference
U2OS	5 μΜ	4 hours	Significant increase in co- localization of NSD2 with the nucleolar marker fibrillarin, as measured by the Pearson Correlation Coefficient (PCC).	
U2OS	Not specified	Not specified	Induces accumulation of endogenous NSD2 in the nucleolus.	
KMS11	Not specified	Not specified	Increased subcellular localization of NSD2 within the nucleolus.	

Table 2: Cellular Effect of UNC6934 on NSD2 Nucleolar Localization

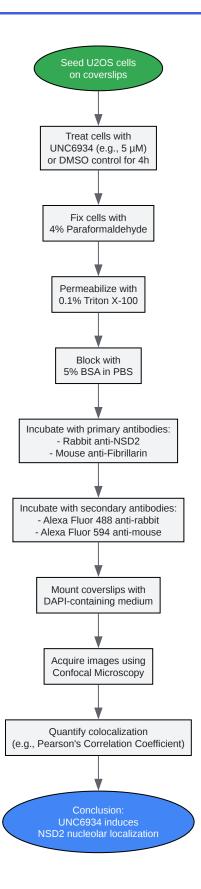
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the mechanism of action of **UNC6934** and a typical experimental workflow to assess its effect on NSD2 localization.









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References

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